

copper sulfate pentahydrate CAS number and safety data

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Compound of Interest

Compound Name: *copper;sulfate;pentahydrate*

Cat. No.: *B15818962*

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In-Depth Technical Guide: Copper Sulfate Pentahydrate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for copper sulfate pentahydrate, a compound widely used in research and development. The following sections detail its chemical properties, toxicity, and established protocols for safe handling and emergency procedures.

Core Identification

CAS Number: 7758-99-8^[1]^[2]^[3]

Copper sulfate pentahydrate, also known as cupric sulfate pentahydrate, is the most common hydrate of copper(II) sulfate.^[3] Its chemical formula is $\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$.^[1]^[2]

Safety and Hazard Information

Copper sulfate pentahydrate is classified as harmful if swallowed and causes serious eye damage.[1][4][5] It is also very toxic to aquatic life with long-lasting effects.[1][4][5][6]

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute toxicity, Oral	Category 3 / Category 4	H301: Toxic if swallowed / H302: Harmful if swallowed[4] [6][7]
Skin irritation	Category 2	H315: Causes skin irritation[6] [7]
Serious eye damage/eye irritation	Category 1 / Category 2A	H318: Causes serious eye damage / H319: Causes serious eye irritation[1][4][6][7]
Acute aquatic toxicity	Category 1	H400: Very toxic to aquatic life[4][6]
Chronic aquatic toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects[1][4][5] [6]

Precautionary Statements

A summary of key precautionary statements is provided below.

Type	Statement Code	Statement
Prevention	P264	Wash skin thoroughly after handling.[1][4][6][7]
Prevention	P270	Do not eat, drink or smoke when using this product.[4][5][6][7]
Prevention	P273	Avoid release to the environment.[1][4][5][6]
Prevention	P280	Wear protective gloves/protective clothing/eye protection/face protection.[1][4][6][7]
Response	P301 + P310/P312	IF SWALLOWED: Immediately call a POISON CENTER/doctor or call a POISON CENTER/doctor if you feel unwell.[1][4][6]
Response	P302 + P352	IF ON SKIN: Wash with plenty of soap and water.[6]
Response	P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4][6][7]
Storage	P405	Store locked up.[6]
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.[4][6]

Physical and Chemical Properties

Property	Value
Molecular Weight	249.68 g/mol or 249.69 g/mol [1] [2] [6]
Appearance	Blue, crystalline powder, granules or larger crystals [7]
Odor	Odorless [7]

Experimental Protocols

Spill Handling Protocol

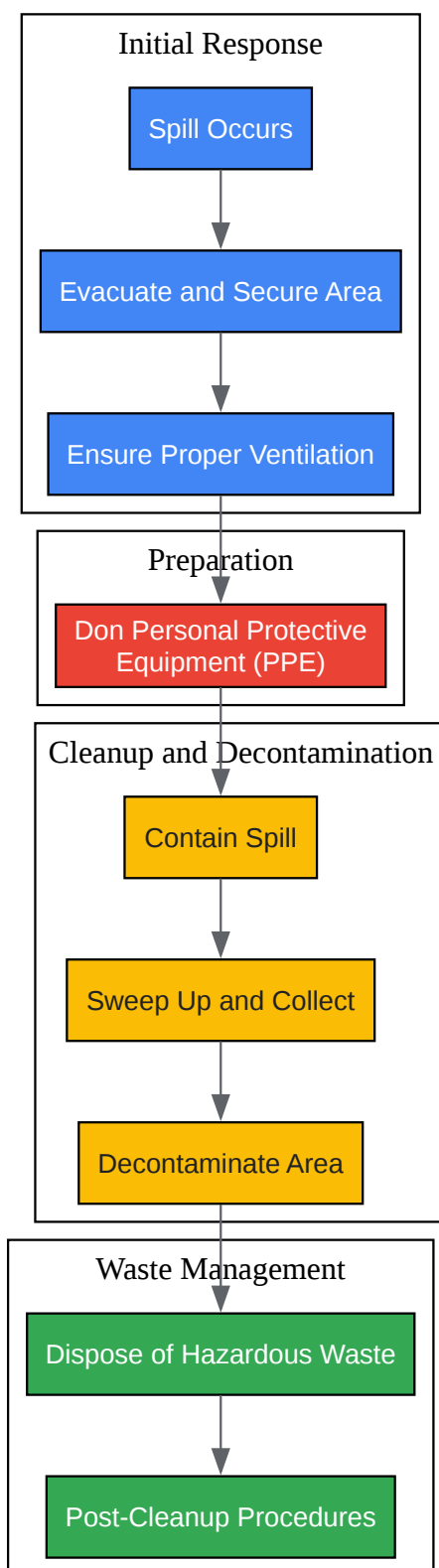
In the event of a copper sulfate pentahydrate spill, the following protocol should be followed to ensure safety and minimize environmental contamination.

- **Evacuate and Secure the Area:** Immediately evacuate personnel from the spill area. Restrict access to the area to authorized personnel only.
- **Ensure Proper Ventilation:** If the spill occurs in a poorly ventilated area, ensure adequate ventilation is established before cleanup begins.[\[7\]](#)
- **Don Personal Protective Equipment (PPE):** All personnel involved in the cleanup must wear appropriate PPE, including:
 - Safety glasses and a face shield[\[6\]](#)
 - Chemical-resistant gloves[\[6\]](#)
 - Protective clothing[\[7\]](#)
 - Respiratory protection if dust is generated[\[6\]](#)
- **Contain the Spill:** Prevent further spread of the material. Avoid dust formation.[\[6\]](#) Do not let the product enter drains.[\[4\]](#)[\[6\]](#)
- **Clean Up the Spill:**
 - Carefully sweep up the spilled solid material.[\[7\]](#)

- Place the collected material into a sealed, labeled container for disposal.[\[7\]](#)
- Decontaminate the Area: Wash the spill site thoroughly with water after the material has been collected.[\[7\]](#)
- Dispose of Waste: Dispose of the contaminated materials and the collected copper sulfate pentahydrate as hazardous waste in accordance with local, state, and federal regulations.[\[4\]](#)
[\[6\]](#) Collect spillage.[\[1\]](#)[\[5\]](#)[\[6\]](#)
- Post-Cleanup: Wash hands and any exposed skin thoroughly after handling.[\[6\]](#)[\[7\]](#)

Visualized Workflow

The following diagram illustrates the logical flow of the spill handling protocol.



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Caption: Workflow for handling a copper sulfate pentahydrate spill.

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